

ATTO 590 Labeling of Oligonucleotides and DNA: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ATTO 590

Cat. No.: B15599883

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Introduction

ATTO 590 is a fluorescent label belonging to the rhodamine class of dyes, recognized for its exceptional photophysical properties.^{[1][2][3]} Its strong absorption, high fluorescence quantum yield, and significant thermal and photo-stability make it an ideal candidate for a wide range of applications in molecular biology and drug development.^{[1][2][4]} These applications include fluorescence microscopy, single-molecule detection, flow cytometry (FACS), and fluorescence in-situ hybridization (FISH).^{[1][2][5]} **ATTO 590** is characterized by its moderate hydrophilicity and is available as a mixture of two isomers with nearly identical spectral properties.^{[1][2]} This document provides detailed application notes and protocols for the covalent labeling of oligonucleotides and DNA with **ATTO 590**.

Spectroscopic and Physicochemical Properties

A summary of the key quantitative data for **ATTO 590** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Maximum Absorption (λ_{abs})	593 - 594 nm	[2][5][6]
Maximum Emission (λ_{fl})	622 - 624 nm	[2][5][6]
Molar Extinction Coefficient (ϵ_{max})	120,000 M ⁻¹ cm ⁻¹	[2][3][5]
Fluorescence Quantum Yield (η_{fl})	80%	[2][3][7]
Fluorescence Lifetime (τ_{fl})	3.7 ns	[2][3][7]
Correction Factor (CF ₂₆₀)	0.39	[2][4]
Correction Factor (CF ₂₈₀)	0.43	[2][4]

Labeling Chemistries

The covalent attachment of **ATTO 590** to oligonucleotides and DNA can be achieved through various chemical strategies. The choice of method depends on the available functional groups on the oligonucleotide or DNA. The most common approaches involve the use of amine-reactive or thiol-reactive derivatives of **ATTO 590**, as well as "click chemistry".

Amine-Reactive Labeling

ATTO 590 is frequently supplied as an N-hydroxysuccinimide (NHS) ester, which readily reacts with primary amino groups to form a stable amide bond.[4][8] Oligonucleotides can be synthesized with an amino-modifier at the 5' or 3' terminus, or internally, to provide a site for conjugation.[9][10]

Thiol-Reactive Labeling

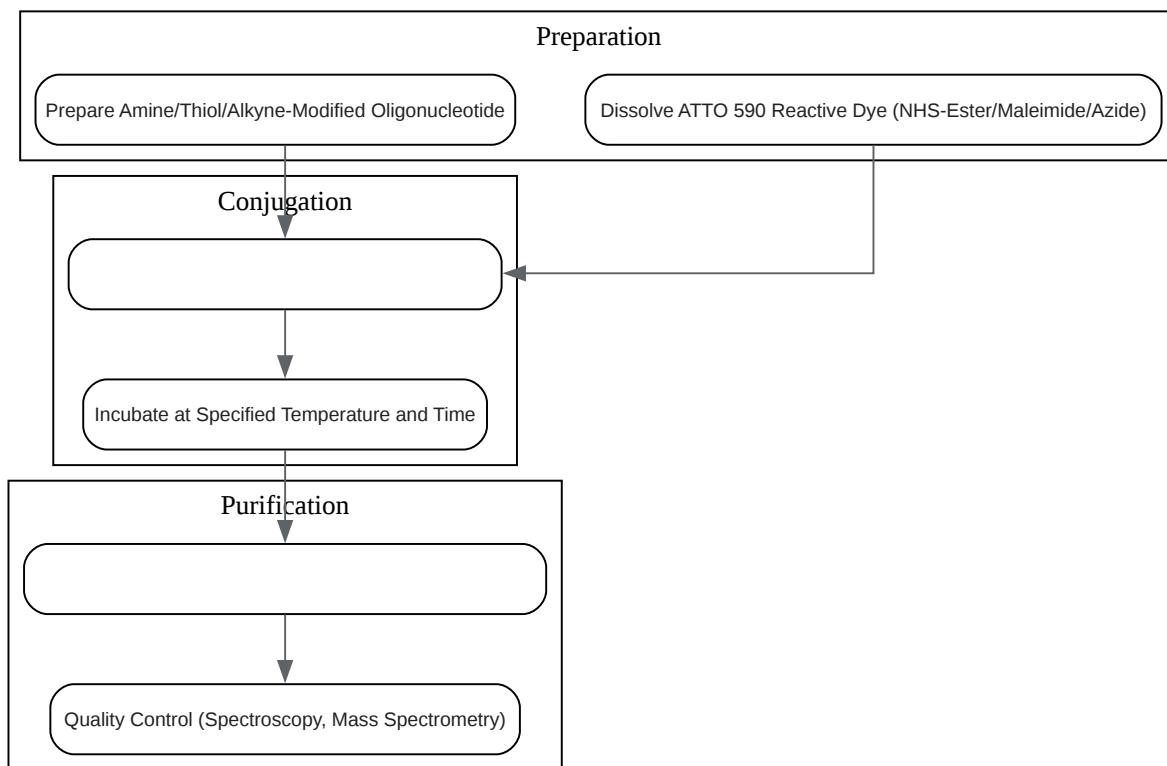
For oligonucleotides containing a thiol (sulfhydryl) group, **ATTO 590** maleimide is the reagent of choice.[4][8] This derivative reacts with thiols to form a stable thioether linkage.[8]

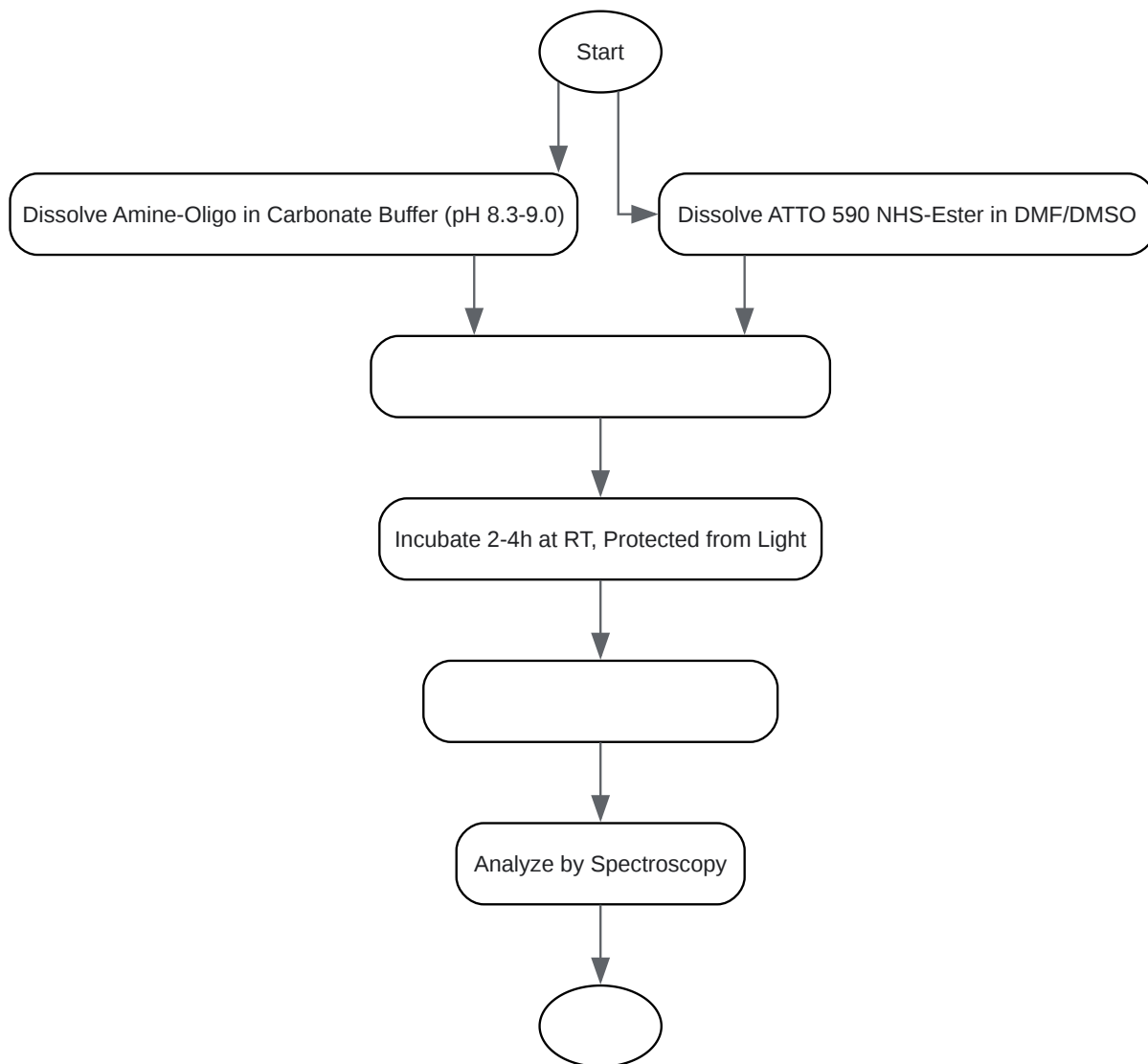
Click Chemistry

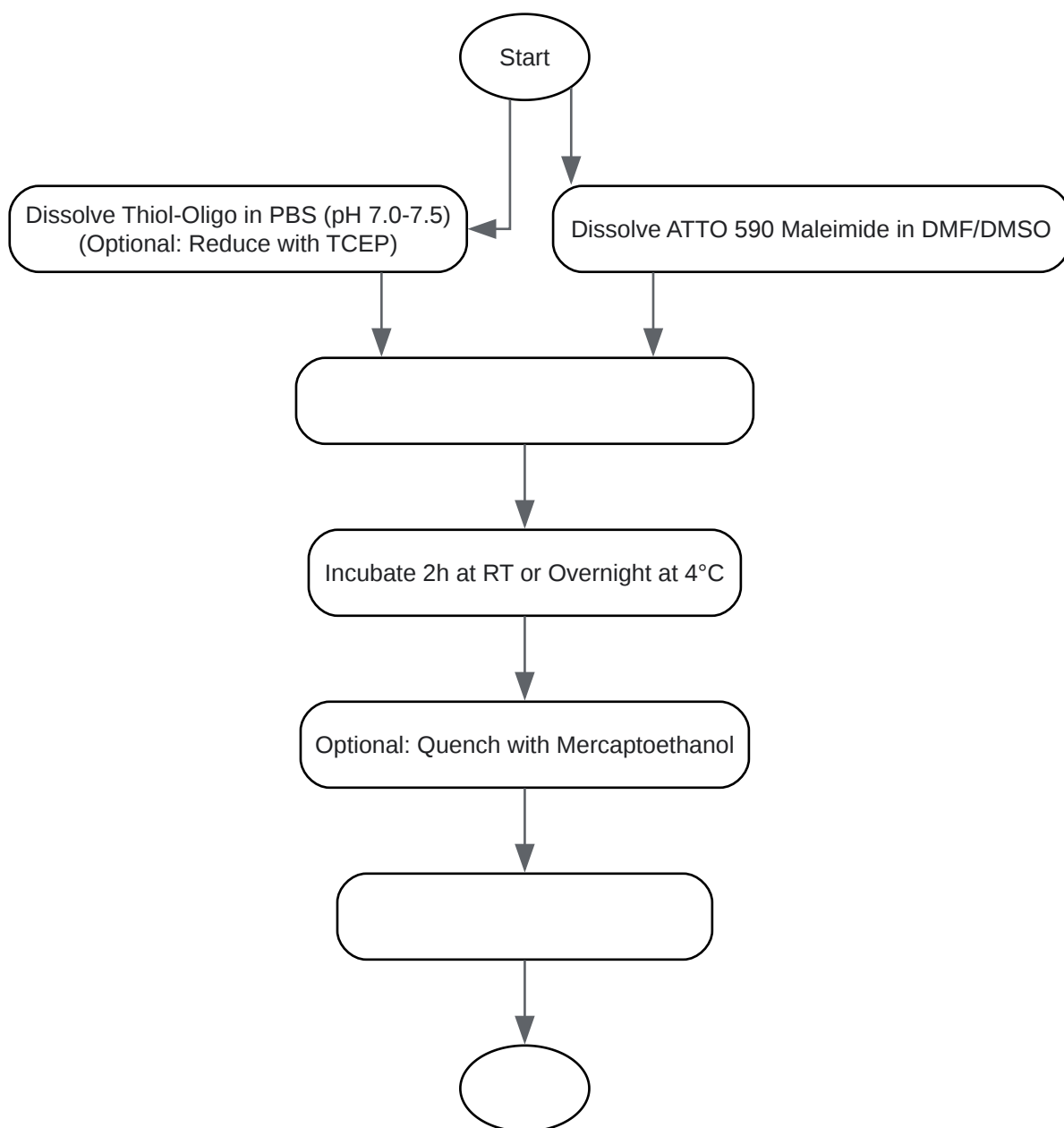
"Click chemistry" provides a highly efficient and specific method for labeling.^{[4][11]} This bioorthogonal reaction typically involves the copper(I)-catalyzed cycloaddition of an azide and an alkyne.^{[12][13]} Oligonucleotides can be synthesized with either an alkyne or an azide modification, which then reacts with the corresponding **ATTO 590** azide or alkyne derivative.^{[11][12][14]}

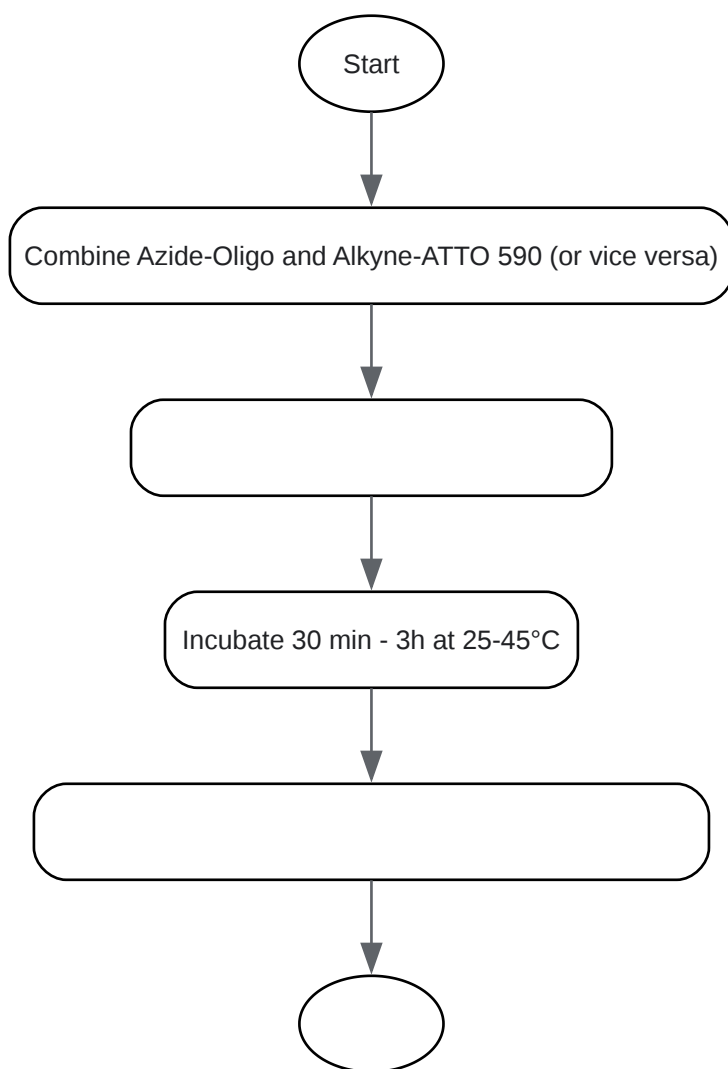
Experimental Workflows

The general workflow for labeling oligonucleotides with **ATTO 590** involves the dissolution of the dye and the modified oligonucleotide, the conjugation reaction, and subsequent purification of the labeled product.









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